

Application of AMPS Copolymers in Enhanced Oil Recovery: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-AEMP

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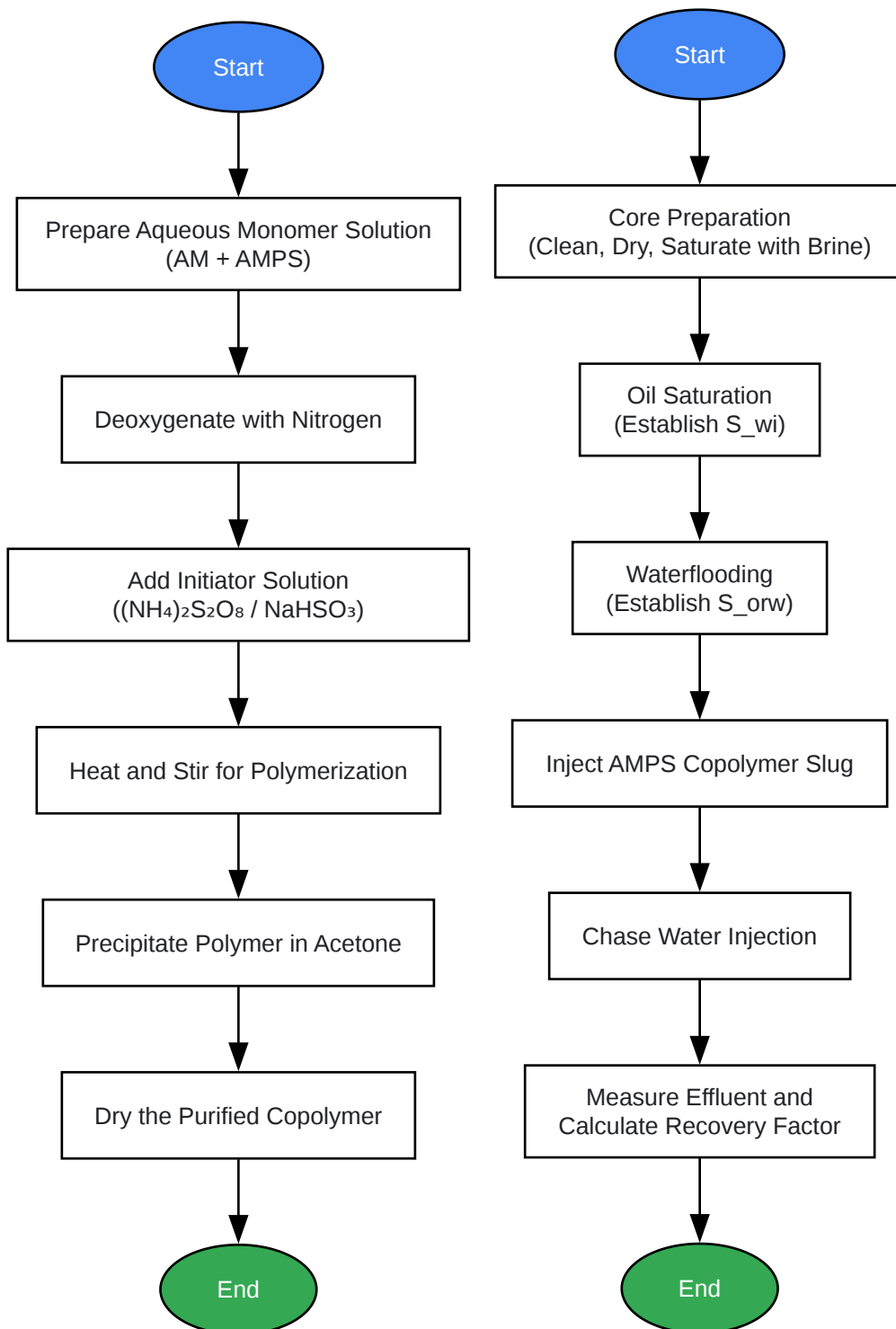
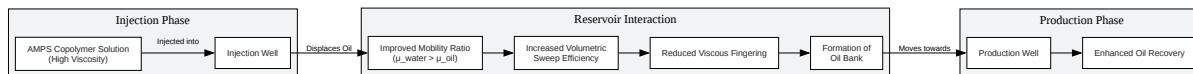
Introduction

Acrylamide (AM) and 2-acrylamido-2-methyl-1-propanesulfonic acid (AMPS) copolymers are synthetic polymers that have garnered significant attention for their application in enhanced oil recovery (EOR). These copolymers are particularly valued for their exceptional thermal stability and salt tolerance, which are critical properties for maintaining performance in the harsh conditions of oil reservoirs. The incorporation of the AMPS monomer, with its sulfonic acid group, into the polyacrylamide backbone imparts several advantageous characteristics. The bulky sulfonic acid group provides steric hindrance, protecting the polymer's main chain from degradation at high temperatures. Furthermore, the strong anionic nature of the sulfonate group enhances the polymer's solubility and stability in high salinity brines, mitigating the viscosity loss typically observed with conventional hydrolyzed polyacrylamides (HPAM) in the presence of divalent cations.[1][2] This document provides detailed application notes and protocols for the synthesis, characterization, and evaluation of AMPS copolymers for EOR applications.

Mechanism of Action in Enhanced Oil Recovery

The primary mechanism by which AMPS copolymers enhance oil recovery is through improving the mobility ratio between the injected fluid and the displaced oil.[3] By increasing the viscosity of the injection water, the polymer solution can more effectively displace the oil, leading to improved sweep efficiency and preventing the formation of viscous fingers.[3] The sulfonic acid

groups in the AMPS monomer play a crucial role; they increase the hydrodynamic radius of the polymer chain through electrostatic repulsion, leading to a significant increase in solution viscosity.[4] Moreover, the presence of these groups enhances the polymer's resistance to thermal degradation and precipitation in high-salinity and high-hardness brines, ensuring the viscosity is maintained under reservoir conditions.[1]



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